

Chloro(dimethylsulfide)gold(I) molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **Chloro(dimethylsulfide)gold(I)**

Cat. No.: **B1661945**

[Get Quote](#)

An In-Depth Technical Guide to **Chloro(dimethylsulfide)gold(I)**: Properties, Synthesis, and Applications in Research and Development

Executive Summary

Chloro(dimethylsulfide)gold(I), with the chemical formula C_2H_6AuClS , is a pivotal organometallic compound and a cornerstone in modern gold chemistry.^{[1][2][3][4]} This air-stable, white to light-yellow crystalline solid serves as a highly versatile and convenient precursor for the synthesis of a vast array of gold(I) complexes.^{[1][2][5]} Its significance stems from the labile nature of the dimethyl sulfide ligand, which can be readily displaced by other functional ligands, making it an ideal entry point into gold-catalyzed reactions, the development of novel therapeutic agents, and the fabrication of advanced materials.^{[2][3]} This guide provides a comprehensive overview of its core properties, synthesis protocols, chemical reactivity, and key applications for researchers, scientists, and professionals in drug development.

Core Molecular and Physical Properties

Chloro(dimethylsulfide)gold(I) is a coordination complex that is fundamental to gold chemistry.^[2] Its utility is underpinned by its distinct molecular structure and reliable physical characteristics.

Molecular Formula and Weight

- Molecular Formula: C_2H_6AuClS ^{[1][2][3][6]}
- Molecular Weight: 294.55 g/mol ^{[1][2][3][6]}

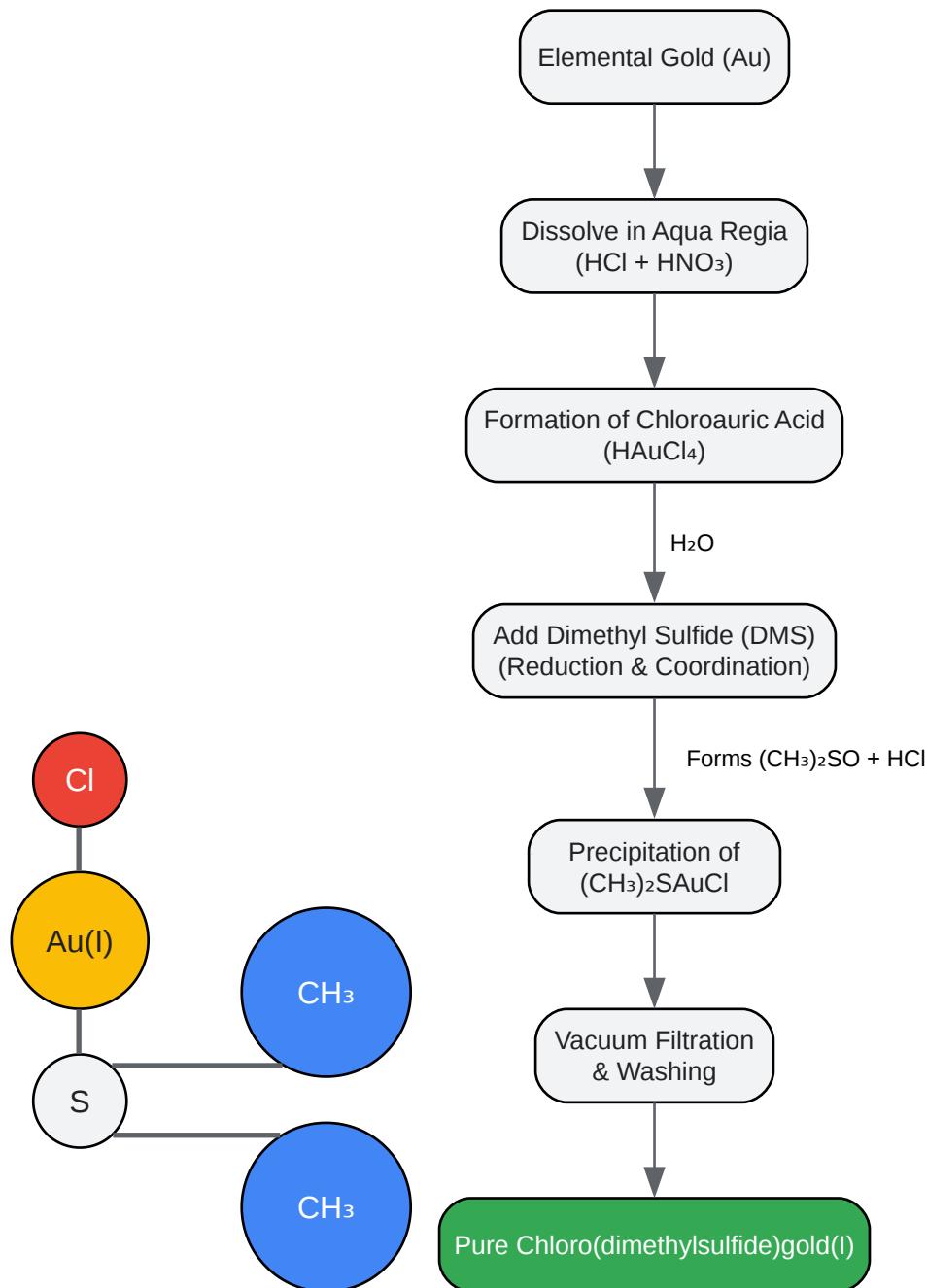
Physicochemical Data

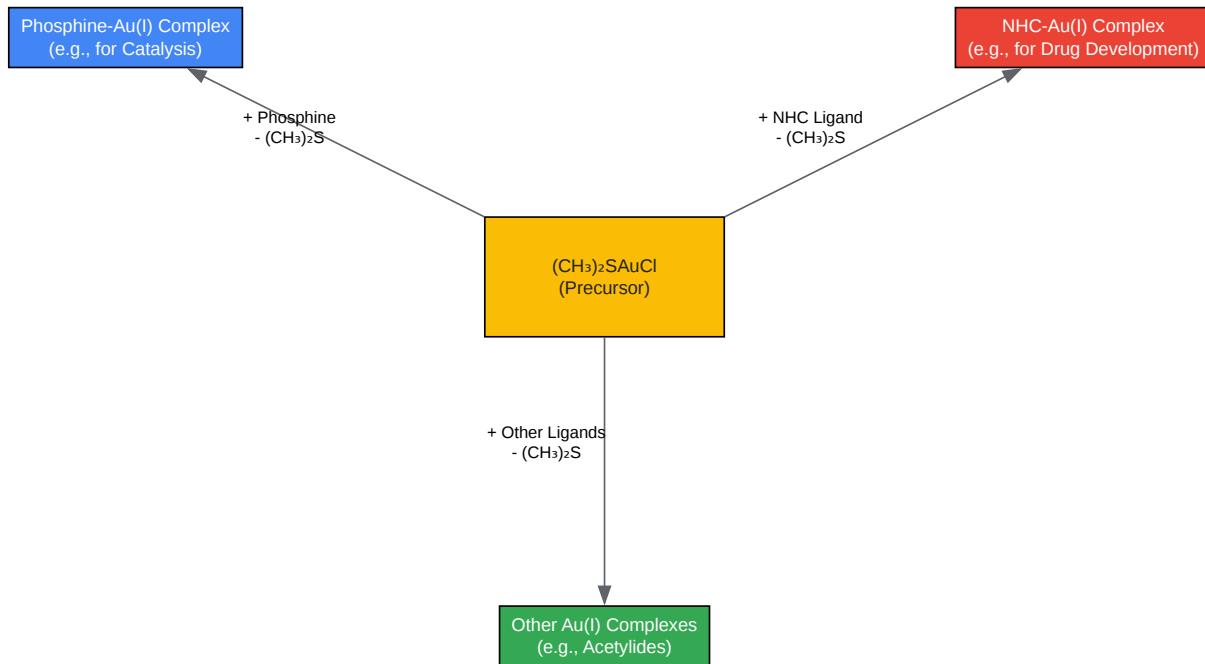
The key properties of **Chloro(dimethylsulfide)gold(I)** are summarized in the table below, providing essential data for laboratory use.

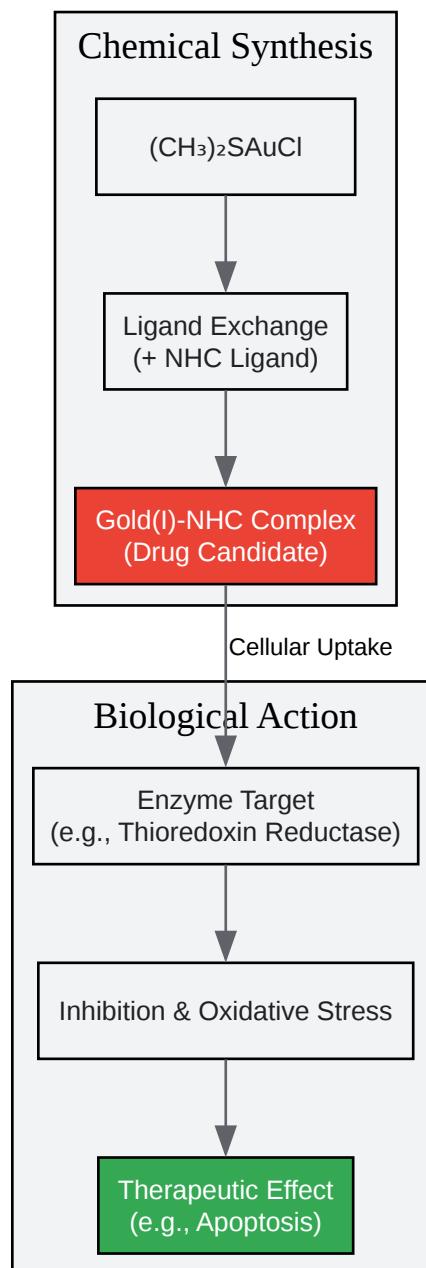
Property	Value	Source(s)
IUPAC Name	gold(1+);methylsulfanylmethane;chloride	^[3]
Synonym(s)	(Dimethylsulfide)gold(I) chloride; $(Me_2S)AuCl$	^{[1][3]}
CAS Number	29892-37-3	^{[1][2][4]}
Appearance	White to light yellow powder or crystal	^{[1][6]}
Melting Point	160 °C (decomposes)	^{[1][7]}
Solubility	Soluble in organic solvents (e.g., dichloromethane)	^[3]
Stability	Decomposes upon exposure to light, heat, or air	^{[2][7]}
Storage	Refrigerate at 2 - 8 °C under an inert atmosphere	^{[1][7]}

Molecular Structure and Geometry

As is characteristic of many gold(I) complexes, **Chloro(dimethylsulfide)gold(I)** adopts a nearly linear geometry around the central gold atom.^{[2][3]} The Cl-Au-S bond angle is approximately 176.9°, a configuration that minimizes electron-electron repulsion for the d^{10} electronic configuration of gold(I).^{[2][3]} This linear arrangement leaves the coordination sphere of the gold atom open, facilitating the ligand exchange reactions that are central to its utility.^[3] The Au-S bond distance is reported to be 2.271(2) Å.^[2]







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. Chloro(dimethyl sulfide)gold(I) - Wikipedia [en.wikipedia.org]
- 3. Buy Chloro(dimethylsulfide)gold(I) | 29892-37-3 [smolecule.com]
- 4. strem.com [strem.com]
- 5. A Useful Gold(I) Complex Precursor Usable for the Preparation of Various Gold (I) Complexes | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 6. Chloro(dimethylsulfide)gold(I) | CymitQuimica [cymitquimica.com]
- 7. Chloro(dimethylsulfide)gold(I) | 29892-37-3 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- To cite this document: BenchChem. [Chloro(dimethylsulfide)gold(I) molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1661945#chloro-dimethylsulfide-gold-i-molecular-weight-and-formula\]](https://www.benchchem.com/product/b1661945#chloro-dimethylsulfide-gold-i-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com